

Long-term stability of Cyanox CY 1790 stock solutions for research

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Compound of Interest

Compound Name: Cyanox CY 1790

Cat. No.: B1669380

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Cyanox CY 1790 Technical Support Center

Welcome to the technical support center for **Cyanox CY 1790**. This resource is designed for researchers, scientists, and drug development professionals to ensure the long-term stability and effective use of **Cyanox CY 1790** stock solutions in your experiments. Here you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing **Cyanox CY 1790** stock solutions?

A1: To prepare a stock solution, we recommend dissolving **Cyanox CY 1790** powder in newly opened, anhydrous DMSO to the desired concentration.^[1] For example, to prepare a 10 mM stock solution, you would dissolve 6.999 mg of **Cyanox CY 1790** (assuming a molecular weight of 699.92 g/mol) in 1 mL of DMSO.^[1] It is crucial to use high-quality, dry DMSO as the compound's solubility can be significantly impacted by moisture.^[1]

Q2: What are the recommended storage conditions for **Cyanox CY 1790** powder and stock solutions?

A2: Proper storage is critical to maintain the integrity of **Cyanox CY 1790**. For the solid powder, long-term storage at -20°C can preserve it for up to 3 years, while storage at 4°C is suitable for up to 2 years.^[1] Once in solution, it is recommended to store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month to minimize degradation.^{[1][2]}

Q3: How many times can I freeze and thaw my **Cyanox CY 1790** stock solution?

A3: It is strongly recommended to aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^{[1][2]} While specific data on the number of freeze-thaw cycles **Cyanox CY 1790** can withstand is not available, it is a general best practice for sensitive compounds to minimize these cycles to prevent degradation.

Q4: In which solvents is **Cyanox CY 1790** soluble?

A4: **Cyanox CY 1790** is highly soluble in DMSO (≥ 100 mg/mL).^[1] It has slight solubility in acetonitrile and methanol. It is practically insoluble in water.

Q5: What is the primary mechanism of action for **Cyanox CY 1790**?

A5: **Cyanox CY 1790** is a potent antioxidant that functions as a free radical scavenger.^[3] Its chemical structure allows it to neutralize reactive oxygen species, thereby protecting materials and molecules from oxidative damage. This property is utilized in various industrial applications, such as preventing the degradation of polymers.^{[3][4]} In a research context, it can be used to study the effects of oxidative stress.

Data Presentation

Table 1: Recommended Storage Conditions for **Cyanox CY 1790**

Form	Storage Temperature	Recommended Duration
Solid (Powder)	-20°C	Up to 3 years ^[1]
4°C	Up to 2 years ^[1]	
Stock Solution (in DMSO)	-80°C	Up to 6 months ^{[1][2]}
-20°C	Up to 1 month ^{[1][2]}	

Experimental Protocols

Protocol 1: Preparation of **Cyanox CY 1790** Stock Solution

This protocol provides a detailed methodology for the preparation of a 10 mM stock solution of **Cyanox CY 1790** in DMSO.

Materials:

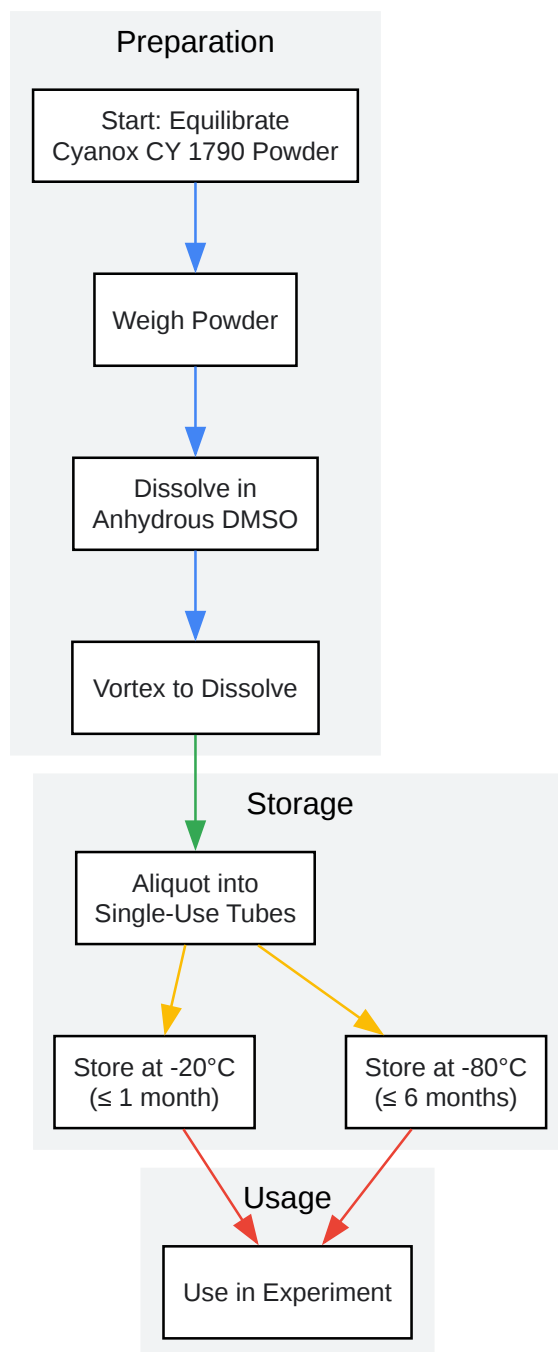
- **Cyanox CY 1790** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Equilibrate the **Cyanox CY 1790** powder to room temperature before opening the container to prevent moisture condensation.
- Weigh out the required amount of **Cyanox CY 1790** powder using a calibrated analytical balance. For a 10 mM solution, this would be approximately 6.999 mg per 1 mL of DMSO.
- Transfer the powder to a sterile amber vial.
- Add the appropriate volume of anhydrous DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., to 37°C) may be applied to aid dissolution, but prolonged heating should be avoided.
- Once fully dissolved, aliquot the stock solution into single-use amber microcentrifuge tubes.
- Store the aliquots at the recommended temperature (-20°C for short-term or -80°C for long-term storage).

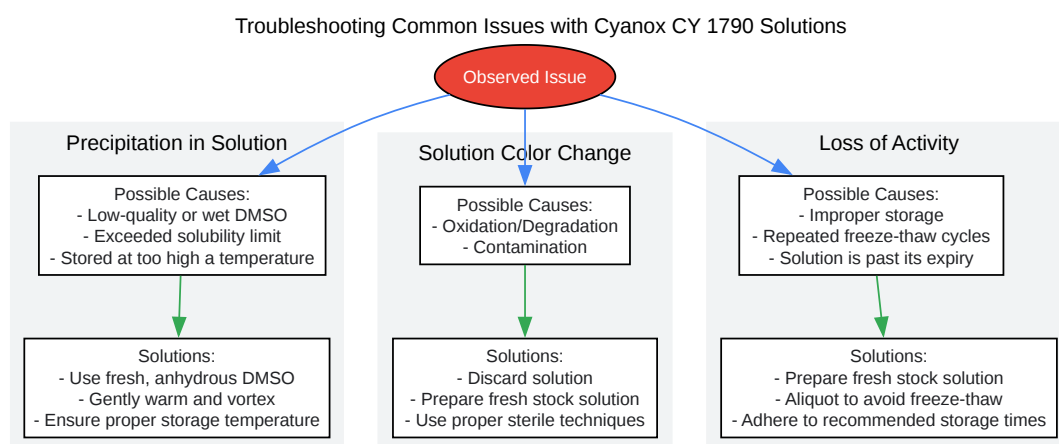
Mandatory Visualizations

Experimental Workflow for Cyanox CY 1790 Stock Solution

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Caption: Workflow for preparing and storing **Cyanox CY 1790** stock solutions.

Troubleshooting Guide



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Caption: A logical guide to troubleshooting common issues with **Cyanox CY 1790**.

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